

# Eosin Y: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Eosin Y

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An in-depth exploration of the chemical structure, properties, and multifaceted applications of **Eosin Y**, a versatile xanthene dye. This guide provides researchers, scientists, and drug development professionals with detailed technical data, experimental protocols, and visualizations to effectively harness the capabilities of **Eosin Y** in their work.

**Eosin Y**, a synthetic xanthene dye, is a tetrabromo derivative of fluorescein widely recognized for its vibrant red color.[1][2] It is a cornerstone in histology and cytopathology, most notably as the counterstain to hematoxylin in the ubiquitous Hematoxylin and Eosin (H&E) staining protocol.[1][3] Beyond its foundational role in diagnostics, **Eosin Y** has emerged as a potent photosensitizer in organic synthesis and photodynamic therapy (PDT), owing to its favorable photophysical properties.[3] This guide delves into the core chemical and physical characteristics of **Eosin Y**, providing a robust resource for its application in scientific research and development.

## Chemical Structure and Identification

**Eosin Y** exists in two primary forms: the free acid (often referred to as spirit-soluble) and its more commonly used disodium salt (water-soluble). The tetrabromination of the fluorescein backbone significantly influences its chemical and photophysical properties.[3]

Table 1: Chemical Identifiers for **Eosin Y**

Identifier	Eosin Y (Free Acid)	Eosin Y (Disodium Salt)
IUPAC Name	2-(2,4,5,7-Tetrabromo-6-hydroxy-3-oxo-3H-xanthen-9-yl)benzoic acid	Disodium 2-(2,4,5,7-tetrabromo-6-oxido-3-oxo-3H-xanthen-9-yl)benzoate[3]
Synonyms	Acid Red 87, Solvent Red 43, Bromofluorescein[4]	Eosin Y disodium salt, C.I. 45380[5]
CAS Number	15086-94-9[4]	17372-87-1[3]
PubChem CID	11048[6]	9810212, 24802122[7][8]
Molecular Formula	C20H8Br4O5[4]	C20H6Br4Na2O5[5]
SMILES String	<chem>Oc1c(Br)cc2c(Oc3c(Br)c(O)c(Br)cc3C24OC(=O)c5cccc45)c1Br</chem> [9]	<chem>C1=CC=C(C(=C1)C2=C3C=C(C(=O)C(=C3OC4=C(C(=C(C=C24)Br)[O-])Br)Br)Br)C(=O)[O-].[Na+].[Na+]</chem> [6]

## Physicochemical Properties

The utility of **Eosin Y** in various applications is dictated by its physicochemical properties, including its solubility, absorption and emission characteristics, and its behavior in different chemical environments.

Table 2: Physicochemical Properties of **Eosin Y**

Property	Value	Conditions/Solvent
Molecular Weight	647.89 g/mol (Free Acid)[9], 691.85 g/mol (Disodium Salt) [5]	-
Melting Point	295.5 °C (decomposes)[10]	-
pKa	pKa1: 2.0-2.1, pKa2: 3.8- 4.8[11][12][13][14]	Water
Molar Absorptivity (ε)	~112,000 M <sup>-1</sup> cm <sup>-1</sup> at ~525 nm	Basic Ethanol
	~60,803 M <sup>-1</sup> cm <sup>-1</sup> at 539 nm[12]	-
Fluorescence Quantum Yield (Φf)	0.67[15]	Basic Ethanol
0.2[16]	Water	
0.4[16]	Methanol	
0.005 (Dimer)[17][18]	Aqueous Solution	
Absorption Maximum (λmax)	515-518 nm[19]	-
526 nm[20][21]	-	
531 nm[21]	Methanol	
Emission Maximum (λem)	544 nm[20][21]	-

Table 3: Solubility of **Eosin Y**

Solvent	Eosin Y (Free Acid)	Eosin Y (Disodium Salt)
Water	0.8 mg/mL[4]	Freely Soluble
Ethanol	10 mg/mL[4]	Soluble
Ethylene Glycol Monomethyl Ether	40 mg/mL[4]	-
DMSO	-	1 mg/mL[20]

## Experimental Protocols

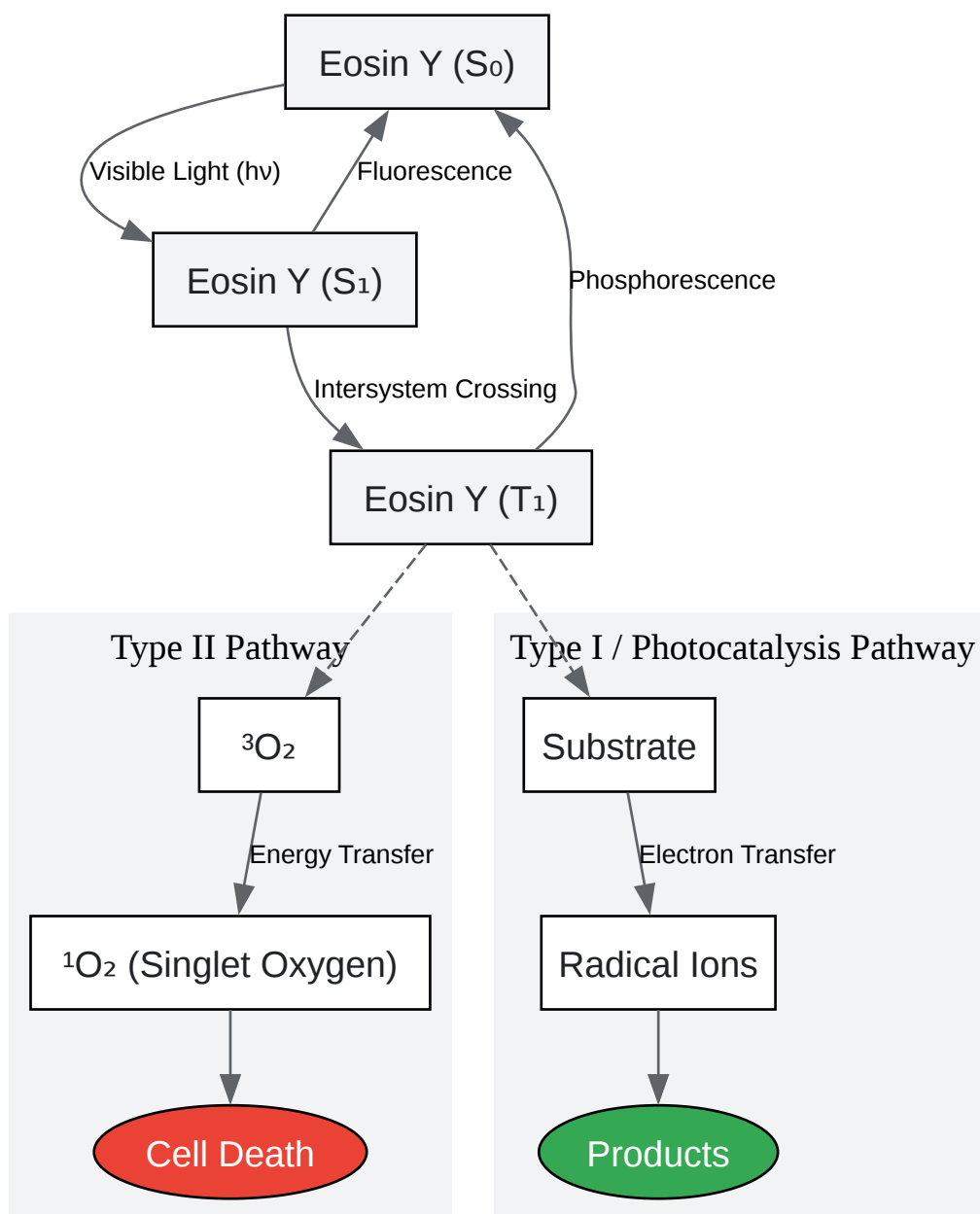
### Histological Staining

This protocol outlines the standard procedure for H&E staining to visualize tissue morphology.

- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5-10 minutes each.[22][23]
  - Transfer through two changes of 100% ethanol for 3-5 minutes each.[22]
  - Hydrate through 95% and 70% ethanol for 3 minutes each.[22]
  - Rinse gently in running tap water for 5 minutes.[22]
- Hematoxylin Staining:
  - Immerse slides in a filtered hematoxylin solution (e.g., Harris hematoxylin) for 3-8 minutes. [22][23]
  - Rinse well in running tap water.[22]
  - Differentiate by dipping slides in 1% acid alcohol for a few seconds to remove excess stain.[22]
  - Wash in running tap water.[23]

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- Figure 1: Schematic representation of the production process. The process is divided into four main stages: Depolymerization & Refoliation, Secondary/On Training, Resin Stripping, and Depolymerization & Moulding. The process starts with Xylene 1 (5-20 min), followed by Xylene 1 (5-22 min), 200% Ethanol (12-14 min), 200% Ethanol (12-14 min), 50% Ethanol (2-3 min), 20% Ethanol (2-3 min), Success Water Wash (3-5 min), Success Water Wash (2-3 min), Water Wash, Acid Alcohol (2-3-4 min), Water Wash, Ethyl Alcohol (20-40 min), Water Wash & Dry, 90% Ethanol, 50% Y (2-3-4 min), 50% Water Wash, 90% Ethanol (2-3 min), 200% Ethanol (12-14 min), 200% Ethanol (12-14 min), Xylene 1 (5 min), and Xylene 1 (5 min).





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